

Proper Disposal of Latisxanthone C: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Latisxanthone C*

Cat. No.: *B161215*

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Latisxanthone C** is readily available. The following guidelines are based on the safety information for the parent compound, xanthone, and general best practices for the disposal of hazardous laboratory chemicals. It is imperative to treat **Latisxanthone C** as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

The proper disposal of **Latisxanthone C** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides a comprehensive overview of the recommended procedures for handling and disposing of this compound.

Chemical and Physical Properties

As data for **Latisxanthone C** is limited, the properties of the related compound, xanthone, are provided below for reference. These values should be used as a conservative estimate of the properties of **Latisxanthone C**.

Property	Value
Molecular Formula	C ₁₃ H ₈ O ₂
Molecular Weight	196.2 g/mol
Appearance	Beige solid powder
Melting Point	174 - 176 °C
Boiling Point	349 - 350 °C
Solubility	Insoluble in water. Soluble in chloroform.
Stability	Stable under normal conditions.
Incompatible Materials	Strong oxidizing agents. [1]

Experimental Protocols for Disposal

The disposal of **Latisxanthone C** should be managed as a hazardous waste stream. The following step-by-step protocol outlines the necessary procedures for its safe disposal.

Step 1: Waste Identification and Segregation

- Characterization: Treat all **Latisxanthone C** waste, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions, as hazardous chemical waste.
- Segregation: Do not mix **Latisxanthone C** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Keep it separate from non-hazardous trash and other chemical waste to prevent unintended reactions.

Step 2: Waste Collection and Storage

- Container Selection: Use a designated, leak-proof, and chemically compatible container for collecting **Latisxanthone C** waste. A high-density polyethylene (HDPE) or glass container with a secure screw-top cap is recommended.
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Latisxanthone C**," and the approximate concentration and quantity. Include the date when the waste was first added to the container.

- **Storage:** Store the waste container in a designated satellite accumulation area (SAA) within the laboratory. The SAA should be a well-ventilated area, away from sources of ignition and incompatible materials. Ensure the container is kept closed at all times, except when adding waste.

Step 3: Disposal Procedure

- **Contact EHS:** Once the waste container is full or has been in storage for the maximum allowable time (per your institution's policy), contact your Environmental Health and Safety department to arrange for a pickup.
- **Documentation:** Complete any required waste disposal forms or manifests as instructed by your EHS department. Provide accurate information about the waste composition and quantity.
- **Professional Disposal:** **Latisxanthone C** waste must be disposed of through a licensed hazardous waste disposal contractor. Do not attempt to dispose of this chemical down the drain or in the regular trash.

Visualizing the Disposal Workflow

The following diagrams illustrate the key decision points and procedural flow for the proper disposal of **Latisxanthone C**.

Caption: **Latisxanthone C** Disposal Workflow

This procedural flowchart outlines the necessary steps for the safe and compliant disposal of **Latisxanthone C** waste in a laboratory setting. By adhering to these guidelines, researchers and drug development professionals can minimize risks and ensure responsible chemical waste management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Disposal of Latisxanthone C: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161215#latisxanthone-c-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com